

N-Boc-cyclopropylamine safety, handling, and storage guidelines

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Compound of Interest

Compound Name: *N-Boc-Cyclopropylamine*

Cat. No.: *B144350*

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An In-depth Technical Guide to **N-Boc-cyclopropylamine**: Safety, Handling, and Storage

This guide provides comprehensive safety, handling, and storage information for **N-Boc-cyclopropylamine** (tert-butyl N-cyclopropylcarbamate), tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, associated hazards, and recommended procedures to ensure a safe laboratory environment.

Chemical and Physical Properties

N-Boc-cyclopropylamine is a solid compound at room temperature. The Boc (tert-butoxycarbonyl) protecting group significantly alters the physical properties compared to the parent cyclopropylamine, notably increasing its melting point and reducing its volatility.

Table 1: Physical and Chemical Properties of **N-Boc-cyclopropylamine**

| Property | Value | Source |
|-------------------|----------------------------|-------------|
| CAS Number | 132844-48-5 | Fluorochem |
| Molecular Formula | C8H15NO2 | Fluorochem |
| Molecular Weight | 157.21 g/mol | Fluorochem |
| Appearance | Solid | Fluorochem |
| Purity | 95% | Fluorochem |
| Melting Point | 54 - 55°C | BIOSYNCE[1] |
| Boiling Point | 228.6 ± 7.0 °C at 760 mmHg | BIOSYNCE[1] |

Hazard Identification and Classification

N-Boc-cyclopropylamine is classified as a hazardous substance. The primary hazards are associated with ingestion, inhalation, and contact with skin and eyes.

Table 2: GHS Hazard Classification for **N-Boc-cyclopropylamine**

| Hazard Class | Hazard Statement | Pictogram | Signal Word |
|---|--|-------------------------|-------------|
| Acute Toxicity, Oral | H302: Harmful if swallowed | GHS07: Harmful/Irritant | Warning |
| Acute Toxicity, Inhaled | H332: Harmful if inhaled | GHS07: Harmful/Irritant | Warning |
| Skin Corrosion/Irritation | H315: Causes skin irritation | GHS07: Harmful/Irritant | Warning |
| Serious Eye Damage/Irritation | H319: Causes serious eye irritation | GHS07: Harmful/Irritant | Warning |
| Specific target organ toxicity, single exposure; Respiratory tract irritation | H335: May cause respiratory irritation | GHS07: Harmful/Irritant | Warning |

Source: Fluorochem[2]

Safe Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **N-Boc-cyclopropylamine**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust or vapors.[3]

Personal Protective Equipment (PPE)

A risk assessment should precede any handling of this compound. The following PPE is required:

- Eye Protection: Wear chemical safety goggles or a face shield that meets appropriate government standards.[3]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) inspected for integrity before use.[3]
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. For larger quantities or where there is a significant risk of spillage, a chemical-resistant suit may be necessary.[3]
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with an appropriate particulate filter is required.[2]

General Hygiene Practices

- Avoid all personal contact, including inhalation of dust.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[2]
- Wash hands thoroughly after handling the compound and before leaving the laboratory.[2]

- Contaminated clothing should be removed and laundered separately before reuse.

Experimental Protocols

The following protocols are generalized procedures for the safe handling of **N-Boc-cyclopropylamine**. Specific experimental conditions may require modifications to these procedures.

Protocol for Weighing and Dispensing

- Ensure all necessary PPE is worn correctly.
- Perform the weighing operation within a chemical fume hood or a ventilated balance enclosure to control dust.
- Use a spatula to carefully transfer the solid from its storage container to a tared weighing vessel.
- Avoid creating dust by handling the material gently.
- Close the storage container tightly immediately after use.
- Clean any spills on the balance and surrounding area promptly using appropriate methods (see Section 6).

Protocol for Use in a Reaction

- Set up the reaction apparatus within a chemical fume hood.
- Add the weighed **N-Boc-cyclopropylamine** to the reaction vessel carefully to prevent dust generation.
- If the reaction involves deprotection of the Boc group (e.g., using strong acids like trifluoroacetic acid), be aware that carbon dioxide gas may be produced, and the system should not be sealed.^[4]
- Monitor the reaction from outside the fume hood sash.

- Upon completion, follow appropriate work-up and purification procedures, maintaining engineering controls and PPE throughout.

Storage and Disposal

Proper storage and disposal are critical for safety and to maintain the integrity of the compound.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[3\]](#)
- Recommended storage temperature is between 2-8°C.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.
- Keep away from sources of heat, sparks, and open flames.[\[3\]](#)

Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local regulations.
- The compound and its container must be disposed of as hazardous waste.
- Do not allow the material to enter drains or waterways.

Accidental Release and First Aid Measures

Accidental Release

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[\[3\]](#)
- Wear appropriate PPE as described in Section 3.2.
- For small spills, gently sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.

- Clean the spill area with a suitable solvent and then wash with soap and water.
- For large spills, contact your institution's environmental health and safety department.

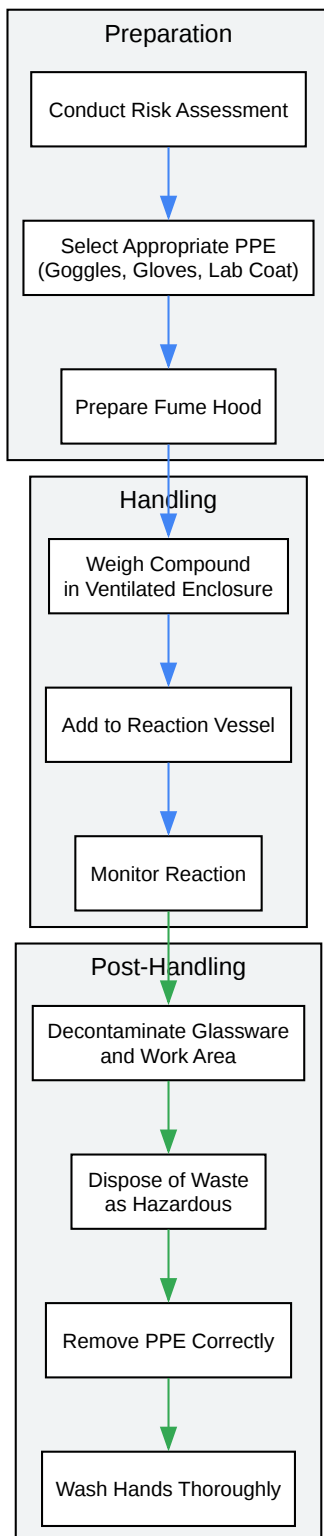
First Aid

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[\[2\]](#)
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[\[2\]](#)

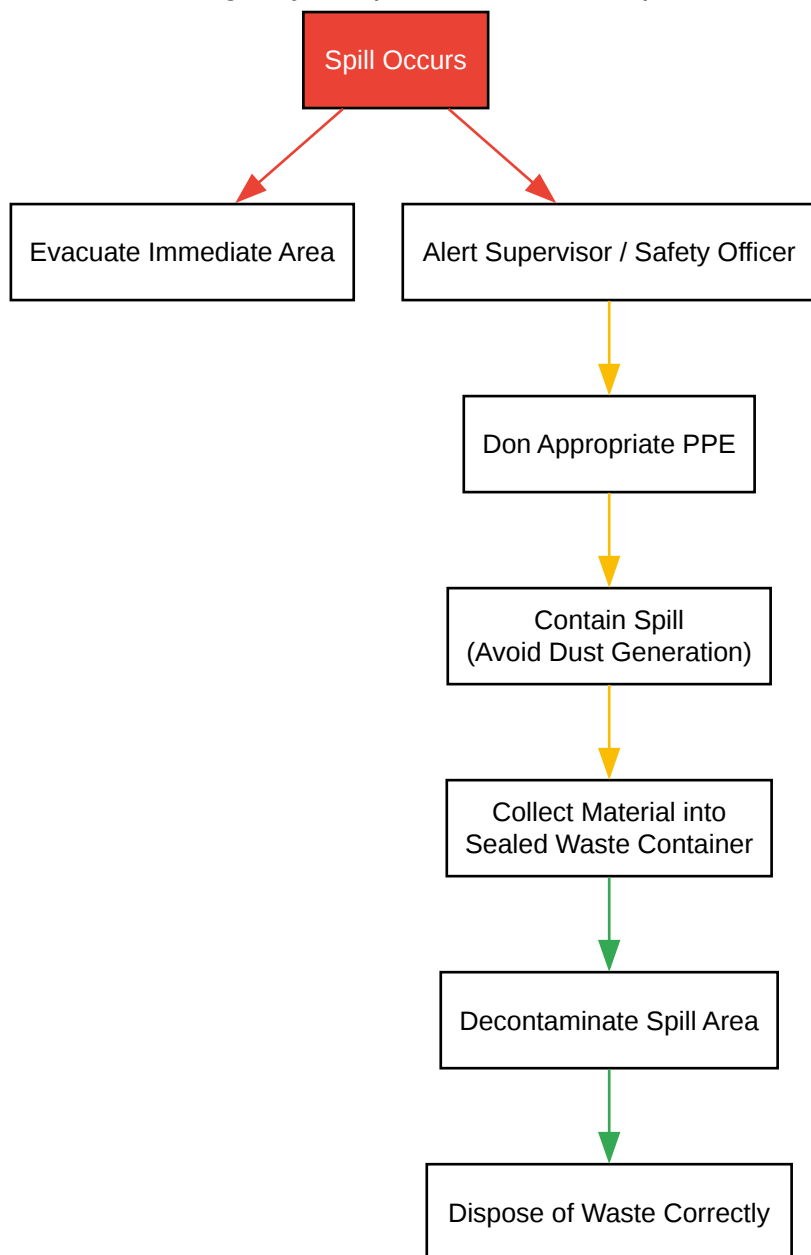
Visual Safety Guides

The following diagrams illustrate key safety workflows for handling **N-Boc-cyclopropylamine**.

Safe Handling Workflow for N-Boc-cyclopropylamine



Emergency Response: Chemical Spill



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